

AT-9010 tetrasodium storage conditions to prevent degradation

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Compound of Interest

Compound Name: AT-9010 tetrasodium

Cat. No.: B13893517

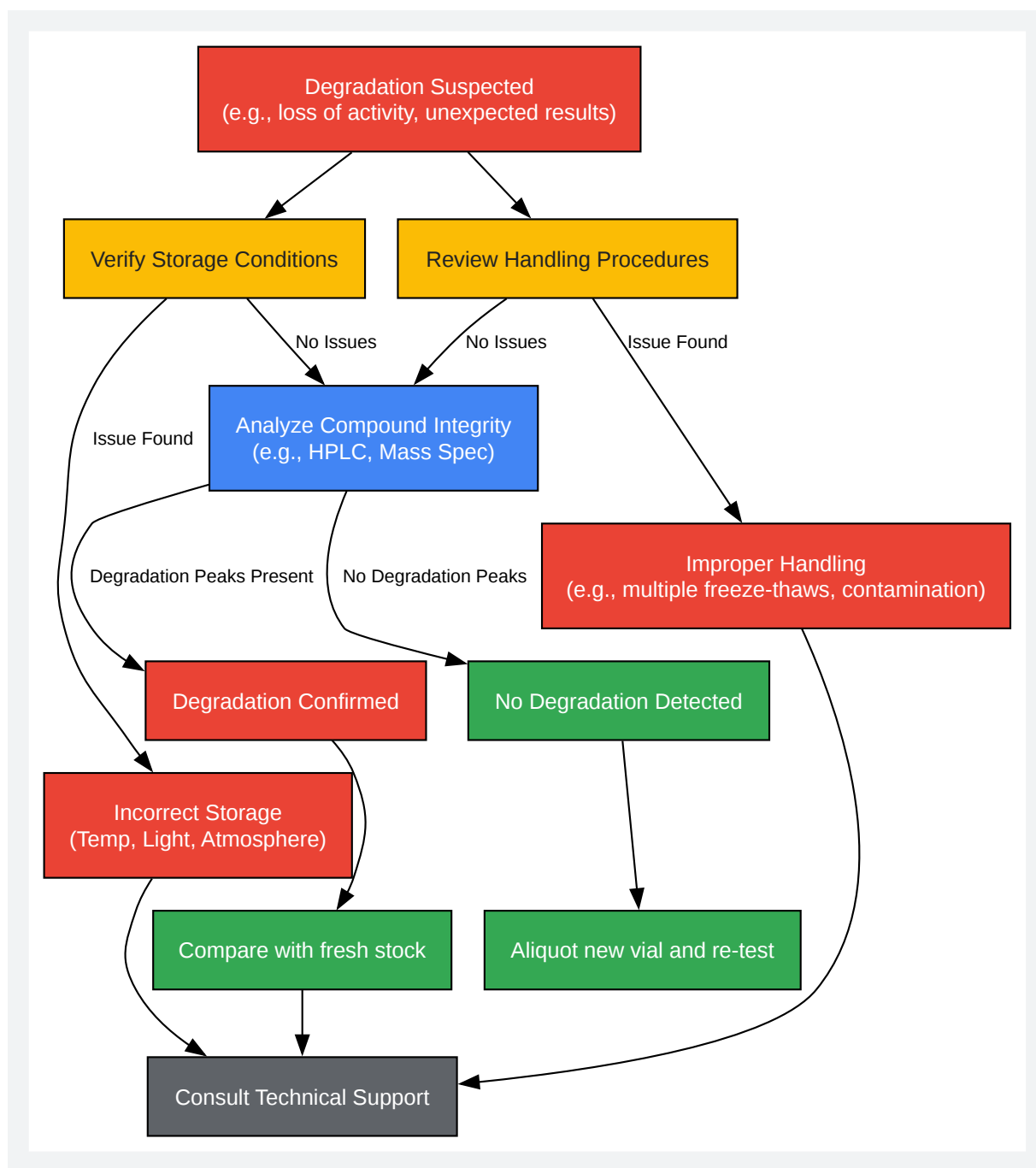
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AT-9010 Tetrasodium Technical Support Center

This technical support center provides guidance on the proper storage and handling of **AT-9010 tetrasodium** to prevent its degradation. Below you will find troubleshooting advice and frequently asked questions to ensure the integrity of your experimental results.

Troubleshooting Guide: Investigating AT-9010 Tetrasodium Degradation

If you suspect degradation of your **AT-9010 tetrasodium**, follow this workflow to identify the potential cause and take corrective action.



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Caption: Troubleshooting workflow for suspected **AT-9010 tetrasodium** degradation.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for **AT-9010 tetrasodium**?

To ensure the stability of **AT-9010 tetrasodium**, it is crucial to adhere to the recommended storage conditions. Both solid and stock solutions require specific environments to prevent degradation.

Form	Temperature	Duration	Light Protection	Atmosphere	Shipping
Solid	-20°C	Required	Dry, Sealed		
Stock Solution	-80°C	6 months	Required	Under Nitrogen	Dry Ice
	-20°C	1 month	Required		Blue Ice

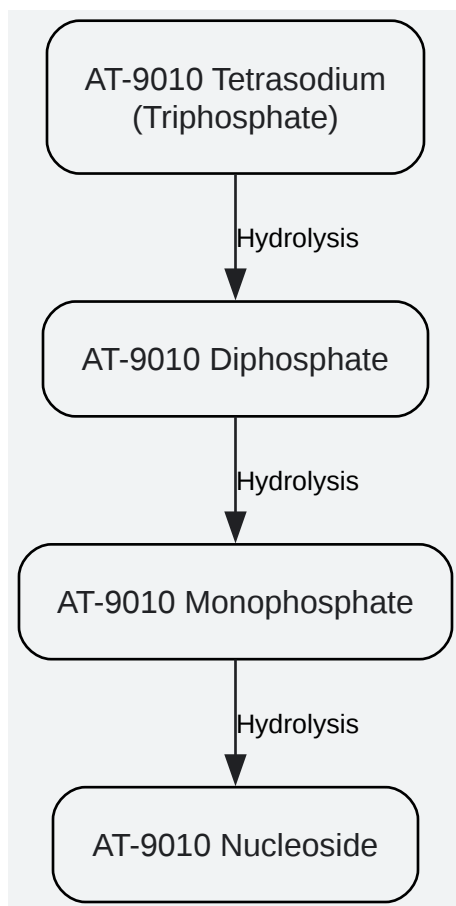
2. How should I prepare and store stock solutions of **AT-9010 tetrasodium**?

To prepare a stock solution, it is recommended to use an appropriate solvent. For aqueous solutions, dissolve **AT-9010 tetrasodium** in water.^{[1][2]} To enhance solubility, you can heat the tube to 37°C and use an ultrasonic bath.^{[2][3]} It is highly recommended to prepare fresh solutions for immediate use.^[1]

For storage, once the solution is prepared, it should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation.^{[2][3]} Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light and under a nitrogen atmosphere.^{[1][2][3]}

3. What are the potential degradation pathways for **AT-9010 tetrasodium**?

While specific degradation pathways for **AT-9010 tetrasodium** are not extensively published, molecules with triphosphate groups are susceptible to hydrolysis. This process can be catalyzed by acidic conditions, elevated temperatures, or enzymatic activity. The hydrolysis would likely result in the sequential loss of phosphate groups, leading to the diphosphate, monophosphate, and ultimately the nucleoside forms of the compound.



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